

Application Note: Strategic Cleavage of Boc-Met-Met-OH from Merrifield Resin

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Compound of Interest

Compound Name: *Boc-met-met-OH*

Cat. No.: *B12109066*

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Executive Summary & Strategic Analysis

The cleavage of Boc-Met-Met-Resin presents a unique orthogonality challenge. The Merrifield resin linkage (benzyl ester) is typically cleaved by strong acids (HF, TFMSA), which simultaneously remove the N-terminal Boc group, yielding H-Met-Met-OH.

However, to isolate the Boc-protected dipeptide (**Boc-Met-Met-OH**)—often required as a fragment for convergent synthesis or pharmacological studies—one must cleave the C-terminal ester without affecting the acid-labile N-terminal carbamate.

Critical Chemical Constraints

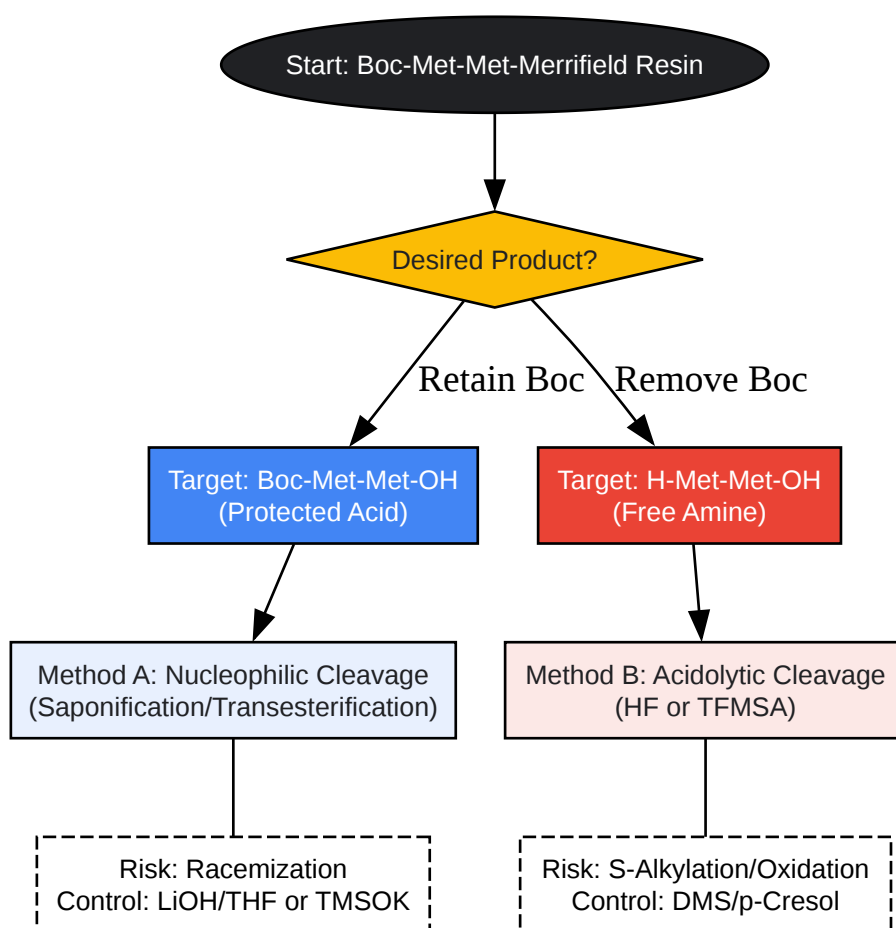
- Boc Retention: Requires non-acidic conditions (pH > 4).
- Methionine Sensitivity:
 - Oxidation: Met is prone to sulfoxide (Met(O)) formation under aerobic basic conditions.
 - Alkylation: In acid cleavage, the benzyl carbocation can alkylate the Met sulfur (S-benylation), forming stable sulfonium salts.

- Homoserine Lactone: C-terminal Met is susceptible to intramolecular cyclization to homoserine lactone under acidic conditions, reducing yield.

Recommendation: Use Alkaline Hydrolysis (Saponification) or Transesterification for Boc retention. Use Low-High HF only if the free amine (H-Met-Met-OH) is the actual desired product.

Decision Logic & Workflow

The following diagram outlines the decision process for selecting the correct cleavage protocol based on the desired final product.



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Figure 1: Strategic decision tree for Merrifield resin cleavage based on product requirements.

Protocol A: Production of Boc-Met-Met-OH (Boc Retention)

This method uses base hydrolysis to cleave the benzyl ester linkage while leaving the Boc group intact.

Method A1: Hydrolysis via Lithium Hydroxide (Saponification)

Principle: LiOH is a milder base than NaOH, reducing the risk of racemization at the C-terminal Methionine. The use of THF/Methanol ensures the hydrophobic resin swells sufficiently to allow reagent access.

Reagents Required[1][2][3][4][5][6][7]

- Lithium Hydroxide (LiOH·H₂O)
- Tetrahydrofuran (THF) or Dioxane (peroxide-free)
- Methanol (MeOH)
- Acetic Acid (for neutralization)

Step-by-Step Protocol

- Resin Swelling:
 - Place 1.0 g of Boc-Met-Met-Merrifield resin in a reaction vessel.
 - Wash 3x with THF to swell the polystyrene matrix.
- Hydrolysis Reaction:
 - Prepare a solution of LiOH (2-4 equivalents) in a mixture of THF:MeOH:Water (2:1:1 v/v/v).
 - Note: The high organic content is crucial for resin swelling.

- Add the solution to the resin.[1][5][6][8][9][10]
- Agitate gently (rocking, not stirring) at 4°C to Room Temperature for 4–8 hours.
- Caution: Monitor via TLC or HPLC of the supernatant. Avoid prolonged exposure to high pH to prevent racemization.
- Filtration & Washing:
 - Filter the resin.[1][5][6][8][10] Retain the filtrate (contains the peptide).
 - Wash the resin 2x with MeOH and 2x with Water. Combine all filtrates.
- Neutralization & Isolation:
 - Cool the filtrate to 0°C.
 - Carefully acidify to pH 3–4 using dilute Acetic Acid or cold 0.1 M HCl. Do not use strong acid or low pH (<2) to avoid losing the Boc group.
 - Evaporate organic solvents (THF/MeOH) under reduced pressure (Rotavap, <30°C).
 - The peptide may precipitate.[8] If not, extract the aqueous layer with Ethyl Acetate (EtOAc).
 - Wash the EtOAc layer with brine, dry over Na₂SO₄, and evaporate to yield crude **Boc-Met-Met-OH**.

Method A2: Transesterification (High Purity Alternative)

If saponification yields impurities, convert the peptide to a methyl ester first, then hydrolyze in solution. This separates the cleavage step from the deprotection step.

- Cleavage: Treat resin with MeOH / Triethylamine (TEA) / DMF (1:1:8) at 50°C for 20 hours.
- Product: Yields Boc-Met-Met-OMe (Methyl ester).
- Hydrolysis: Saponify the methyl ester in solution (LiOH/THF/H₂O) to get **Boc-Met-Met-OH**. This is often cleaner than solid-phase saponification.

Protocol B: Production of H-Met-Met-OH (Standard Acid Cleavage)

Warning: This method removes the Boc group.^[10] It is included for researchers who require the free dipeptide.

Critical Challenge: Methionine is a "scavenger sponge." The benzyl carbocation generated from the resin linker will attack the Met sulfur to form S-benzyl-Met unless a more reactive scavenger is present.

Reagents Required (Low-High HF Procedure)

- Anhydrous Hydrogen Fluoride (HF)^[11]
- Dimethyl Sulfide (DMS) (Critical Scavenger for Met)
- p-Cresol (Scavenger)
- p-Thiocresol (Optional, but recommended for Met)

Step-by-Step Protocol (Tam's "Low-High" HF Method)

This two-step method is superior for Met-containing peptides as it minimizes S-alkylation ^[1].

Step 1: Low HF (S-Oxide Reduction & Pre-cleavage)

- Mix Resin with HF : DMS : p-Cresol (25 : 65 : 10).
- React at 0°C for 2 hours.
- Mechanism: This removes the Boc group and reduces any Met(O) (sulfoxide) back to Met, but leaves the benzyl ester mostly intact.
- Evaporate HF and DMS under vacuum.

Step 2: High HF (Resin Cleavage)

- Treat the residue with HF : p-Cresol (90 : 10).

- React at 0°C for 45–60 minutes.
- Mechanism: This cleaves the peptide from the resin.[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Evaporate HF.
- Precipitate peptide with cold Diethyl Ether.
- Extract peptide with 5% Acetic Acid and lyophilize.

Comparative Data & Quality Control

Feature	Method A: Saponification	Method B: HF Cleavage
Final Product	Boc-Met-Met-OH	H-Met-Met-OH
Boc Group	Retained	Removed
Linker Cleavage	Hydrolysis (Base)	Acidolysis (Acid)
Met Integrity	Risk of Oxidation (Sulfoxide)	Risk of Alkylation (S-Benzyl)
Racemization Risk	Moderate (Requires mild base)	Low
Scavengers	Not required (Inert atm recommended)	Mandatory (DMS, p-Cresol)

QC Parameters

- HPLC: Check for split peaks (Racemization: L-Met-L-Met vs L-Met-D-Met).
- Mass Spec (ESI):
 - **Boc-Met-Met-OH**: Expected Mass = [MW of Met-Met] + 100 (Boc).
 - Look for +16 Da peaks (Met-Sulfoxide) or +90 Da (S-Benzyl adducts).

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